

Application Notes: Optimal Concentration of Aminopterin Sodium for Hybrid Cell Selection

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Compound of Interest

Compound Name: *Aminopterin Sodium*

Cat. No.: *B1665362*

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Introduction

Aminopterin Sodium is a potent folic acid antagonist crucial for the selection of hybridoma cells in the production of monoclonal antibodies. It functions as a key component of the HAT (Hypoxanthine-Aminopterin-Thymidine) selection medium. By inhibiting the de novo pathway of nucleotide synthesis, **Aminopterin Sodium** facilitates the selective growth of fused hybrid cells while eliminating unfused parental cells. These application notes provide detailed information on the optimal concentration of **Aminopterin Sodium** and protocols for its use in hybridoma technology.

Aminopterin acts by blocking the enzyme dihydrofolate reductase (DHFR), which is essential for the de novo synthesis of purines and thymidine required for DNA replication.^{[1][2]} This forces cells to rely on the salvage pathway for nucleotide synthesis. The salvage pathway requires the enzymes Hypoxanthine-Guanine Phosphoribosyltransferase (HGPRT) and Thymidine Kinase (TK).

In hybridoma technology, antibody-producing spleen cells (possessing a functional HGPRT gene but with a limited lifespan) are fused with myeloma cells that are immortal but deficient in HGPRT.^[2] Consequently, in the presence of HAT medium:

- Unfused myeloma cells, lacking a functional HGPRT gene, cannot utilize the salvage pathway and are killed by aminopterin.^{[1][2]}

- Unfused spleen cells have a short lifespan and die off naturally in culture.
- Only the hybridoma cells, which inherit immortality from the myeloma parent and a functional HGPRT gene from the spleen cell parent, can survive and proliferate by using the salvage pathway.

Optimal Concentration of Aminopterin Sodium

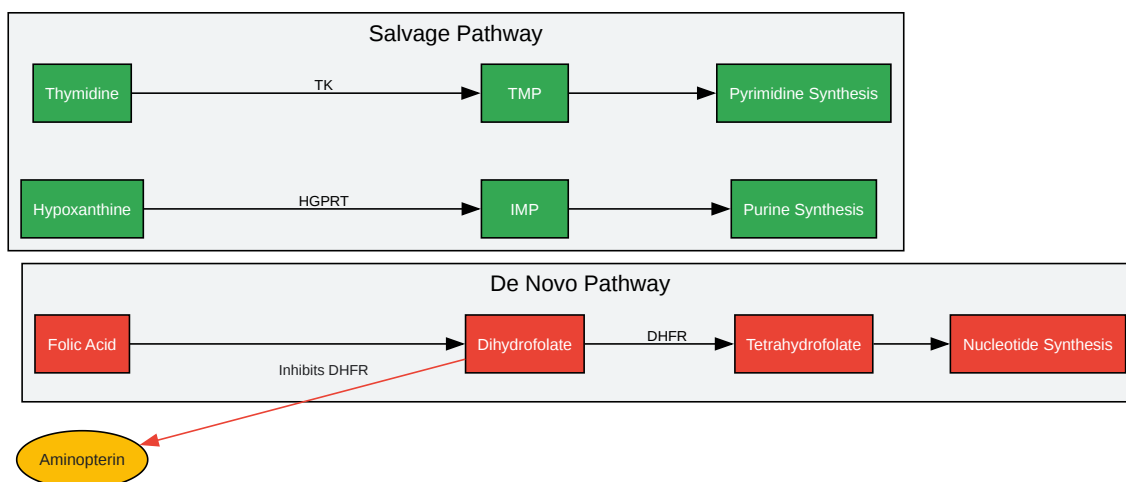
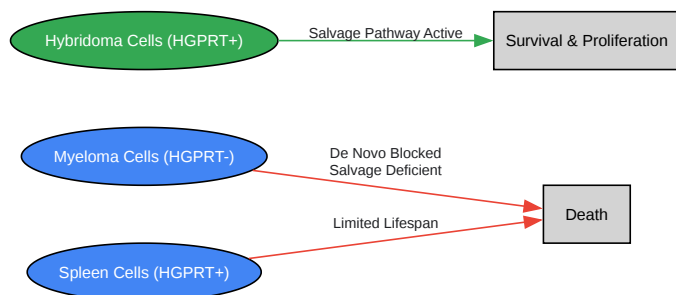
The standard and widely accepted optimal concentration of **Aminopterin Sodium** in the final HAT selection medium is 0.4 μM . This concentration has been established through extensive use and is the standard in commercially available HAT medium supplements.

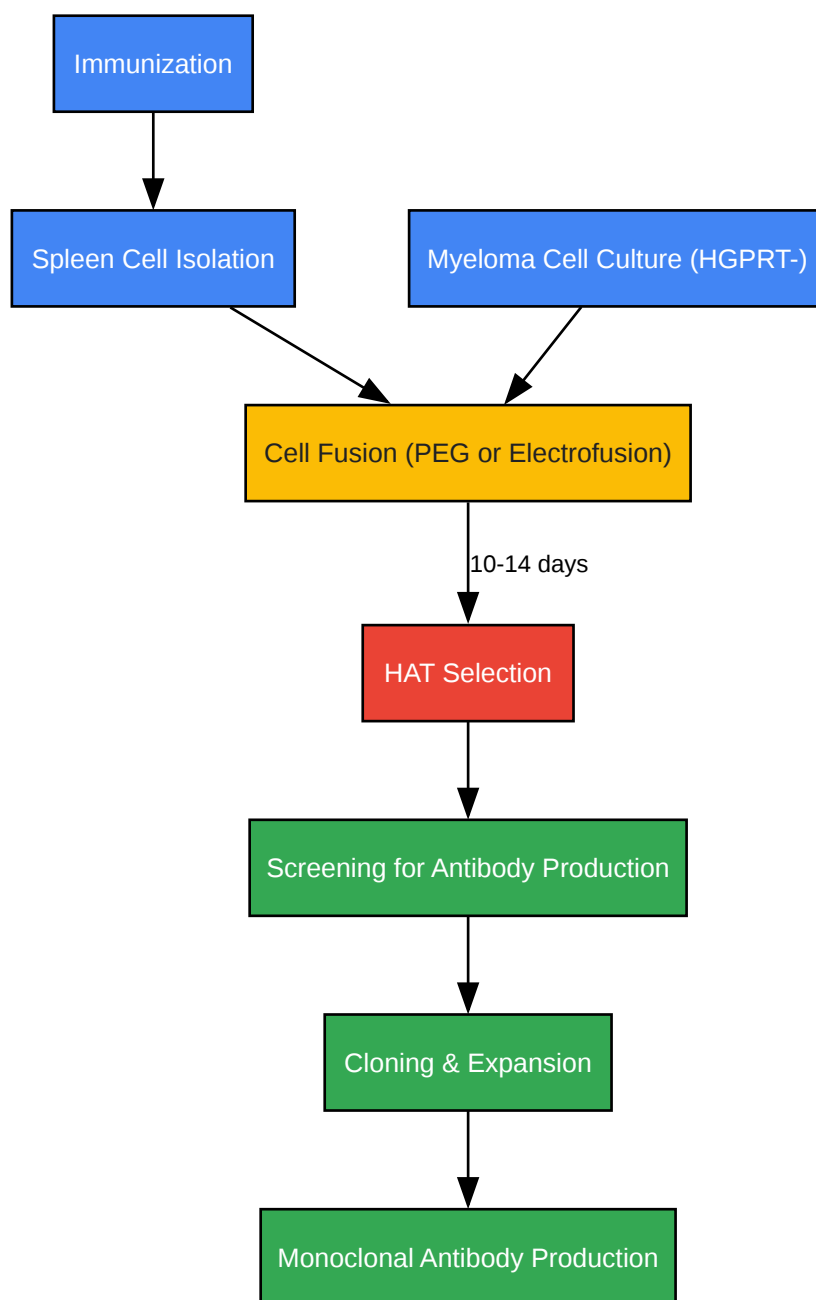
The table below summarizes the concentrations of the components in a standard 50X HAT supplement and the final working concentrations in the culture medium.

Component	Concentration in 50X Stock	Final Working Concentration
Aminopterin Sodium	20 μM	0.4 μM
Hypoxanthine	5 mM	100 μM
Thymidine	0.8 mM	16 μM

Signaling Pathway and Selection Workflow

The following diagrams illustrate the mechanism of action of **Aminopterin Sodium** and the experimental workflow for hybridoma selection.





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References

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